

# Poziotinib skin toxicity management hydrocortisone doxycycline

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## Compound Focus: Poziotinib

CAS No.: 1092364-38-9

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## Poziotinib Skin Toxicity Overview

**Poziotinib** is associated with a high incidence of dermatologic adverse events. The table below summarizes the incidence of common skin toxicities observed in a phase II clinical trial [1].

Toxicity Type	Incidence	Most Common Grade 3 Toxicity
Skin Rash	90% of patients (n=50)	Skin rash (34% of patients)
Paronychia (nail infection)	68% of patients	
Dry Skin	60% of patients	
Oral Mucositis	68% of patients	

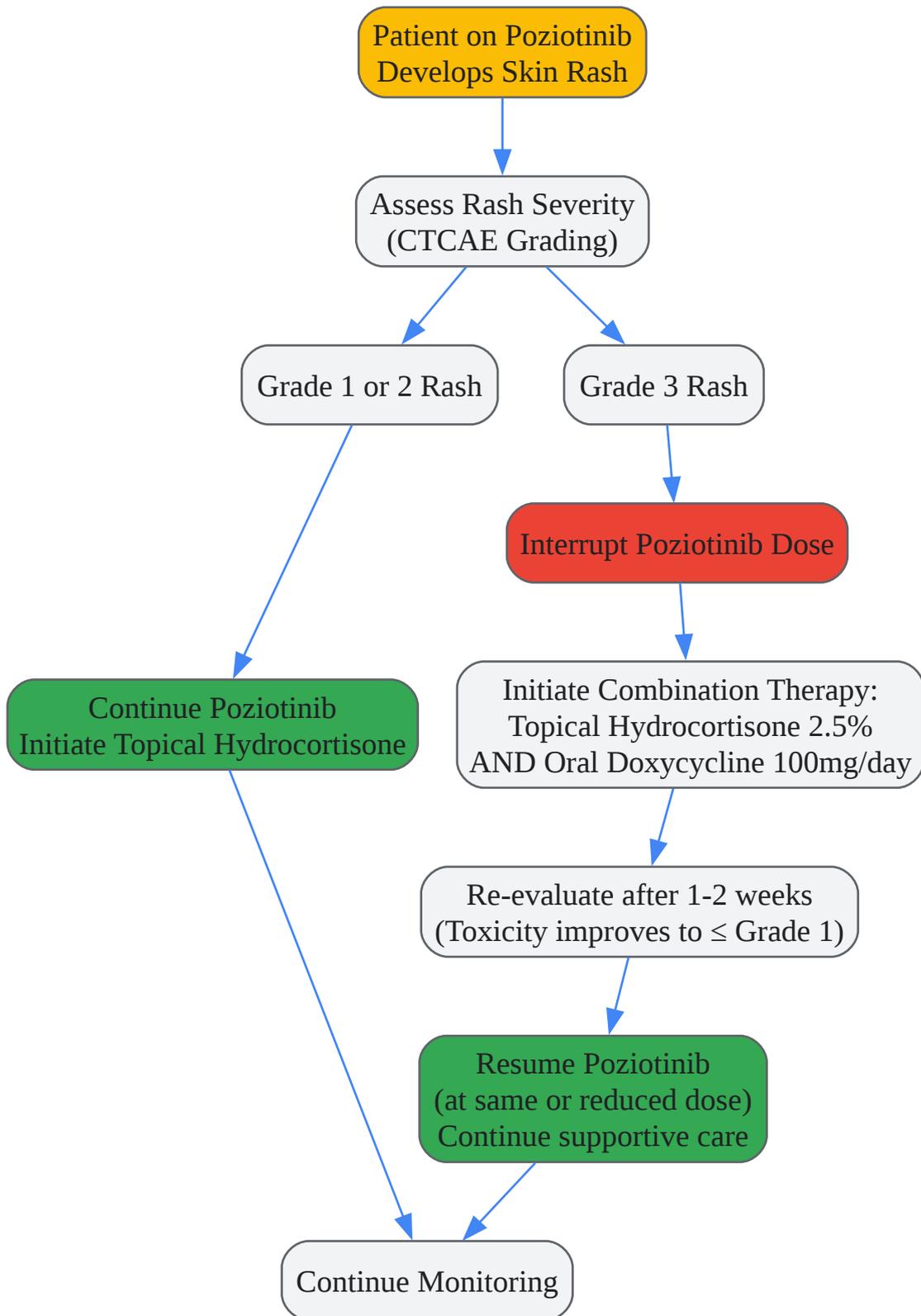
The skin rash typically presents as **acneiform eruptions or exfoliative dermatitis** [1]. In clinical practice, these toxicities often require dose interruptions or reductions but can be effectively managed with supportive care [1] [2].

## Management Protocol: Hydrocortisone & Doxycycline

A published case report demonstrates a successful management strategy for a patient who developed a Grade 3 skin rash and conjunctivitis during the ZENITH20 trial [2]. The intervention involved:

- **Topical Hydrocortisone 2.5%**
- **Oral Doxycycline 100 mg once daily**

This combination led to a marked improvement, with the skin rash and conjunctivitis reducing from Grade 3/2 to Grade 1 [2]. The following workflow outlines the application of this strategy.



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## Supporting Evidence & Rationale

- **Clinical Evidence:** The protocol is supported by a case of a patient with metastatic NSCLC harboring an EGFR exon 20 insertion. After developing a Grade 3 rash, the combination of topical hydrocortisone and oral doxycycline was administered, leading to a significant improvement and allowing for the continued administration of **poziotinib** at a reduced dose (6 mg BID) [2].
- **Mechanism of Action Rationale:**
  - **Topical Hydrocortisone:** A corticosteroid that reduces inflammation, redness, and itching by suppressing the local immune response in the skin [3] [4].
  - **Oral Doxycycline:** A tetracycline antibiotic that, in this context, is used primarily for its **anti-inflammatory properties** rather than its antimicrobial effects. It helps modulate the inflammatory response in the skin [5] [6].
- **Drug Interaction Profile:** According to drug interaction databases, **no direct interactions have been found between topical hydrocortisone and oral doxycycline**, supporting the safety of this combination [7].

## FAQs on Toxicity Management

**Q1: What is the recommended action for severe (Grade 3) skin toxicity?** As per the clinical protocol, Grade 3 rash should lead to dose interruption of **poziotinib** until the toxicity improves to Grade 1 or less. Combination therapy with hydrocortisone and doxycycline can be initiated during the interruption. **Poziotinib** can then be resumed, often at a reduced dose [1] [2]. In the phase II study, 72% of patients required dose reductions due to adverse events [1].

**Q2: Are there any critical drug-drug interactions or contraindications for this management strategy?**

- **Doxycycline:** Should not be taken with medications or supplements containing aluminum, calcium, iron, or magnesium, as they can bind to doxycycline in the gut and significantly reduce its absorption. Doses should be separated by at least 2-4 hours [7] [5] [6].
- **Hydrocortisone (Topical):** Use with caution in patients with pre-existing skin infections, as corticosteroids can mask signs of infection or worsen an existing one [3] [4].

**Q3: How can research protocols proactively address skin toxicity?** Developing a system-wide, pre-emptive toxicity management plan is considered a best practice. This involves:

- **Creating detailed patient handouts** that describe potential skin toxicities and management strategies before treatment begins.

- **Recommending specific products** for skin care, such as emollients and moisturizers, to maintain skin barrier integrity.
- **Fostering collaboration** with dermatologists and dietitians to create a comprehensive support plan [8].

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To cite this document: Smolecule. [Pozitotinib skin toxicity management hydrocortisone doxycycline]. Smolecule, [2026]. [Online PDF]. Available at:  
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